Allyl-d5 Bromide: A Comprehensive Technical Guide to Synthesis and Commercial Availability

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Compound of Interest

Compound Name:	*Allyl-d5 bromide*
CAS No.:	*102910-37-2*
Cat. No.:	*B568861*

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Introduction: The Role of Deuterium in Modern Chemistry

Allyl-d5 bromide (3-bromo-1,1,2,3,3-pentadeuterioprop-1-ene) is a deuterated analog of allyl bromide, a valuable reagent in organic synthesis. The strategic replacement of hydrogen atoms with their heavier isotope, deuterium, imparts unique properties that make **Allyl-d5 bromide** an indispensable tool in a variety of scientific disciplines, particularly in mechanistic studies and as a building block for complex isotopically labeled molecules.[1] The presence of deuterium atoms allows researchers to trace the fate of the allyl moiety in chemical reactions, elucidate reaction mechanisms through the kinetic isotope effect, and serve as an internal standard in mass spectrometry-based analyses. This guide provides an in-depth exploration of the synthesis of **Allyl-d5 bromide**, its commercial availability, and its critical applications in research and development.

Physicochemical Properties and Specifications

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A thorough understanding of the physical and chemical properties of **Allyl-d5 bromide** is essential for its safe handling and effective application.

Property	Value
Chemical Name	3-bromo-1,1,2,3,3-pentadeuterioprop-1-ene
CAS Number	102910-37-2
Molecular Formula	C_3D_5Br
Molecular Weight	126.01 g/mol
Appearance	Colorless to light yellow liquid
Boiling Point	71 °C (160 °F; 344 K)[2]
Density	1.398 g/cm³[2]
Isotopic Purity	Typically ≥98 atom % D
Chemical Purity	Typically ≥98%

Synthesis of **Allyl-d5 Bromide**: A Two-Step Approach

The synthesis of **Allyl-d5 bromide** is most effectively achieved through a two-step process that begins with the preparation of a deuterated precursor, allyl-d5 alcohol, followed by its bromination. This method ensures high isotopic incorporation and chemical purity.



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Caption: Synthetic workflow for **Allyl-d5 bromide**.

Step 1: Synthesis of Allyl-d5 Alcohol via Reduction of a Deuterated Precursor

The foundational step in the synthesis of **Allyl-d5 bromide** is the preparation of its immediate precursor, allyl-d5 alcohol. A robust and efficient method for this transformation is the reduction of a commercially available deuterated α,β-unsaturated aldehyde, such as acrolein-d4. The use of a deuterated reducing agent ensures the introduction of the fifth deuterium atom at the carbinol carbon.

Reaction Scheme:

$CD_2=CD-CDO + [D^-] \rightarrow CD_2=CD-CD_2OH$

Causality Behind Experimental Choices:

- Starting Material: Acrolein-d4 is a logical starting point as it already contains four of the five desired deuterium atoms in the correct positions.
- Reducing Agent: Sodium borodeuteride ($NaBD_4$) is a preferred reducing agent due to its selectivity for aldehydes and ketones, its relatively mild nature, and its commercial availability.[3][4] The use of $NaBD_4$ ensures the introduction of a deuterium atom at the carbonyl carbon, completing the pentadeuteration of the allyl alcohol backbone.
- Solvent: A deuterated protic solvent, such as methanol-d4 (CD_3OD), is recommended to avoid any isotopic dilution from the solvent during the reaction or workup.

Detailed Experimental Protocol:

- Reaction Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet is charged with a solution of acrolein-d4 in anhydrous methanol-d4. The flask is cooled to 0 °C in an ice bath.
- Addition of Reducing Agent: A solution of sodium borodeuteride in anhydrous methanol-d4 is added dropwise to the stirred solution of acrolein-d4 over a period of 30-60 minutes, maintaining the temperature at 0 °C.
- Reaction Monitoring: The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS) to ensure the complete consumption of the starting material.

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- Quenching: Upon completion, the reaction is carefully quenched by the slow addition of D_2O.
- Workup: The mixture is allowed to warm to room temperature and the solvent is removed under reduced pressure. The resulting residue is extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and filtered.
- Purification: The crude allyl-d5 alcohol is purified by fractional distillation under atmospheric pressure to yield the pure product.

Step 2: Bromination of Allyl-d5 Alcohol

The final step in the synthesis is the conversion of the hydroxyl group of allyl-d5 alcohol to a bromide. This can be achieved using several standard brominating agents.

Reaction Scheme:

$CD_2=CD-CD_2OH + "Br^+" \rightarrow CD_2=CD-CD_2Br$

Causality Behind Experimental Choices:

- Brominating Agent: Phosphorus tribromide (PBr_3) is a highly effective reagent for converting primary alcohols to alkyl bromides with minimal rearrangement.[5][6][7] Alternatively, a mixture of hydrobromic acid (HBr) and sulfuric acid (H_2SO_4) can be used, which is a more traditional and cost-effective method.[8][9] The choice of reagent may depend on the desired scale and purity requirements.
- Reaction Conditions: The reaction is typically carried out at low temperatures to control the exothermicity and minimize the formation of byproducts.

Detailed Experimental Protocol (using PBr_3):

- Reaction Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet is charged with the purified allyl-d5 alcohol and a suitable anhydrous solvent (e.g., diethyl ether). The flask is cooled to 0 °C in an ice bath.
- Addition of Brominating Agent: Phosphorus tribromide is added dropwise to the stirred solution of allyl-d5 alcohol, maintaining the temperature below 5 °C.

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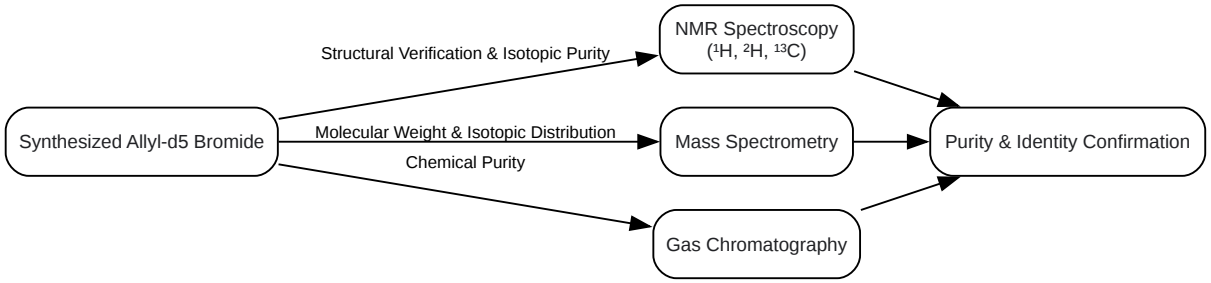
- Reaction Monitoring: The reaction progress is monitored by TLC or GC-MS.
- Workup: Once the reaction is complete, the mixture is poured onto ice-water and the organic layer is separated. The aqueous layer is extracted with diethyl ether. The combined organic layers are washed sequentially with saturated sodium bicarbonate solution and brine, then dried over anhydrous calcium chloride.
- Purification: The crude **Allyl-d5 bromide** is purified by distillation.[10] The fraction boiling at approximately 70-72 °C is collected to yield the final product.

Characterization and Quality Control

The identity and purity of the synthesized **Allyl-d5 bromide** must be rigorously confirmed using a combination of spectroscopic and chromatographic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: The proton NMR spectrum of **Allyl-d5 bromide** should show a significant reduction in signal complexity compared to its non-deuterated counterpart due to the absence of most protons.[3][11] Any residual proton signals can be used to determine the isotopic purity.
  - ^{2}H NMR (Deuterium NMR): This technique directly observes the deuterium nuclei, providing information on the positions and extent of deuteration.
  - ^{13}C NMR: The carbon signals will be split into multiplets due to coupling with deuterium, confirming the locations of the deuterium atoms.[11]
- Mass Spectrometry (MS): Mass spectrometry is used to confirm the molecular weight of the deuterated compound and to assess the isotopic distribution.[1]
- Gas Chromatography (GC): GC is employed to determine the chemical purity of the final product.

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Caption: Quality control workflow for **Allyl-d5 bromide**.

Commercial Availability

Allyl-d5 bromide is available from several specialized chemical suppliers that focus on isotopically labeled compounds. When sourcing this reagent, it is crucial to consider the isotopic and chemical purity, as well as the accompanying analytical data.

Table of Commercial Suppliers and Typical Specifications:

Supplier	Typical Isotopic Purity (atom % D)	Typical Chemical Purity	Notes
CDN Isotopes	>98	Not specified	Provides Safety Data Sheet.[12]
Clearsynth	Not specified	Not specified	Certificate of Analysis available upon request.[12]
LGC Standards	98	min 98%	
Santa Cruz Biotechnology	Not specified	Not specified	For research use only. [13]
Sigma-Aldrich (Merck)	95%	Not specified	

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Safety, Handling, and Storage

Allyl-d5 bromide is a hazardous chemical and should be handled with appropriate safety precautions in a well-ventilated fume hood.

- Hazards: Highly flammable liquid and vapor. Toxic if swallowed or inhaled. Causes severe skin burns and eye damage. May cause genetic defects and cancer.[12][13][14]
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.[12]
- Handling: Avoid contact with skin and eyes. Avoid inhalation of vapor or mist. Keep away from sources of ignition.[12]
- Storage: Store in a cool, well-ventilated place. Keep the container tightly closed. Protect from light and moisture.[12]

Applications in Research and Development

The unique properties of **Allyl-d5 bromide** make it a valuable tool in several areas of scientific research:

- Mechanistic Studies: The deuterium labels serve as probes to elucidate reaction mechanisms, particularly in studies involving allylic rearrangements and additions. The kinetic isotope effect observed when using **Allyl-d5 bromide** can provide insights into the rate-determining steps of a reaction.
- Synthesis of Labeled Compounds: **Allyl-d5 bromide** is a key precursor for the synthesis of more complex deuterated molecules. For example, it has been used in the synthesis of isotopically labeled resveratrol derivatives.[1]
- Mass Spectrometry Internal Standards: Due to its similar chemical behavior to unlabeled allyl bromide but distinct mass, it is an excellent internal standard for quantitative analysis by GC-MS or LC-MS.

Conclusion

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Allyl-d5 bromide is a powerful and versatile tool for researchers in organic chemistry and drug development. A thorough understanding of its synthesis, proper handling, and applications is crucial for its effective and safe utilization. While the synthesis requires careful execution of a two-step process involving the preparation of a deuterated alcohol precursor followed by bromination, the resulting high-purity labeled compound offers invaluable insights into chemical reactions and biological processes. The commercial availability of **Allyl-d5 bromide** from specialized suppliers provides researchers with access to this important reagent, further enabling advancements in science.

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